

Authored by: A Senior Application Scientist

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Compound of Interest

Compound Name: 2-Methyl-1H-indol-4-ol

CAS No.: 35320-67-3

Cat. No.: B113476

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This guide serves as a comprehensive technical resource for researchers, scientists, and professionals engaged in drug development, focusing on the core chemical and physical properties of **2-Methyl-1H-indol-4-ol**. The indole scaffold is a cornerstone in medicinal chemistry, forming the structural basis for a multitude of natural products and synthetic pharmaceuticals.^{[1][2][3]} The strategic placement of methyl and hydroxyl groups on the indole ring, as seen in **2-Methyl-1H-indol-4-ol**, can significantly influence its biological activity and pharmacokinetic profile.

Physicochemical and Structural Characteristics

The fundamental properties of a compound are critical for its application in research and development. **2-Methyl-1H-indol-4-ol** is a derivative of indole, a bicyclic aromatic heterocycle.^[4]

Molecular Identity and Weight

The molecular formula for **2-Methyl-1H-indol-4-ol** is C₉H₉NO.^[5] This composition gives it a molar mass of 147.17 g/mol.^{[5][6]}

Key Physicochemical Data

A summary of the key physicochemical properties of **2-Methyl-1H-indol-4-ol** is presented in the table below. These parameters are essential for predicting its behavior in various experimental and biological systems.

Property	Value	Source
Molecular Formula	C ₉ H ₉ NO	[5]
Molar Mass	147.17 g/mol	[5][6]
Melting Point	122-124°C	[5]
Boiling Point (Predicted)	339.2 ± 22.0 °C	[5]
Density (Predicted)	1.262 ± 0.06 g/cm ³	[5]

Spectroscopic Profile

While specific spectral data for **2-Methyl-1H-indol-4-ol** is not readily available in the provided search results, a predicted spectroscopic profile can be inferred based on its structure and data from analogous indole derivatives.

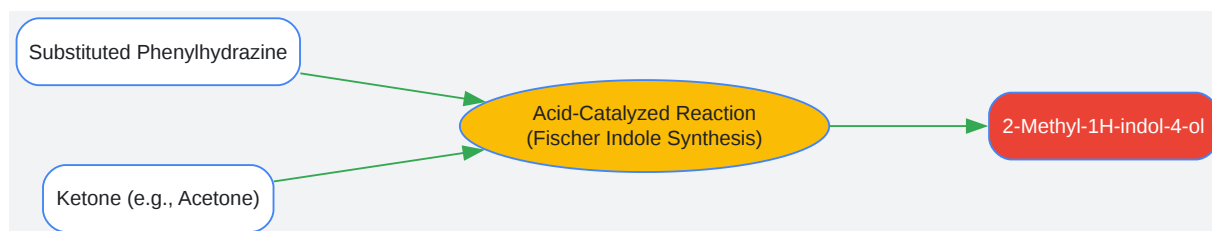
- ¹H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons on the benzene and pyrrole rings, a singlet for the methyl group, and signals for the hydroxyl and amine protons.
- ¹³C NMR: The carbon NMR would display signals corresponding to the nine carbon atoms in the molecule, with characteristic shifts for the aromatic carbons, the methyl carbon, and the carbons bonded to the nitrogen and oxygen atoms.
- Mass Spectrometry (MS): The mass spectrum would show a molecular ion peak corresponding to the molecular weight of the compound. Fragmentation patterns would likely involve the loss of the methyl or hydroxyl groups.
- Infrared (IR) Spectroscopy: The IR spectrum would be characterized by absorption bands corresponding to the N-H and O-H stretching vibrations, as well as C-H and C=C bonds of the aromatic system.

Synthesis and Reactivity

The synthesis of substituted indoles can be achieved through various established methods. A common approach is the Fischer indole synthesis. For **2-Methyl-1H-indol-4-ol**, a plausible synthetic route could involve the reaction of a suitably substituted phenylhydrazine with a ketone.

Proposed Synthetic Workflow

The following diagram illustrates a generalized workflow for the synthesis of a 2-methyl-substituted indole, which could be adapted for **2-Methyl-1H-indol-4-ol**.



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Caption: Generalized Fischer indole synthesis workflow.

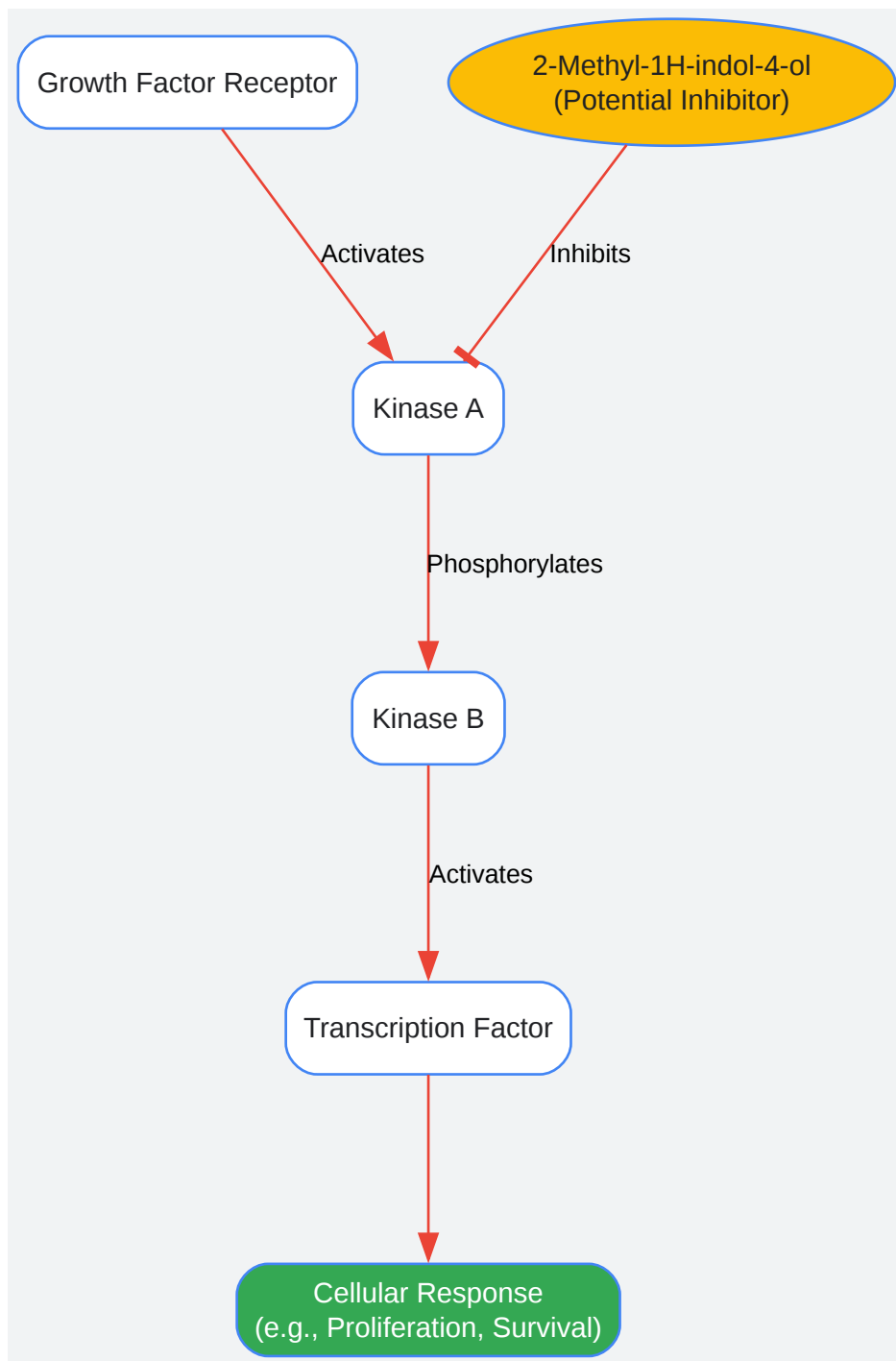
Applications in Drug Discovery and Development

The indole nucleus is a privileged scaffold in medicinal chemistry due to its presence in numerous biologically active compounds.[1][2][3] Indole derivatives have been successfully developed into drugs for a wide range of therapeutic areas, including anti-inflammatory, anticancer, and antiviral agents.[7] The "magic methyl" effect, where the addition of a methyl group can significantly enhance the therapeutic properties of a drug, is a well-documented phenomenon in drug discovery.[8]

Potential Biological Significance

Many indole derivatives exert their biological effects by interacting with specific cellular signaling pathways. For instance, some indole-based compounds are known to be inhibitors of kinases, which are key enzymes in cell signaling.

The diagram below illustrates a simplified kinase signaling pathway, a common target for indole-based drug candidates.



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Caption: Simplified kinase signaling pathway.

Conclusion

2-Methyl-1H-indol-4-ol, with a molecular weight of 147.17 g/mol, represents a valuable chemical entity for further investigation in the field of medicinal chemistry. Its physicochemical properties, combined with the proven therapeutic potential of the indole scaffold, make it a compelling candidate for the development of novel therapeutic agents. This guide provides a foundational understanding of its key characteristics to support and inspire future research endeavors.

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